

Apoptosis inducer 32 target identification

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Compound of Interest

Compound Name: Apoptosis inducer 32

Cat. No.: B15623837

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An In-depth Technical Guide on the Target Identification of Apoptosis Inducers

For Researchers, Scientists, and Drug Development Professionals

Introduction

The term "**Apoptosis Inducer 32**" is not a standardized scientific nomenclature and can refer to several distinct molecules implicated in programmed cell death. This guide provides a detailed overview of the target identification and mechanisms of action for three prominent molecules that may be associated with this term: Interleukin-32 (IL-32), the synthetic curcumin analog FLLL32, and the well-established apoptosis effector, Caspase-3 (historically known as CPP32). Understanding the specific targets and pathways of these inducers is critical for the development of novel therapeutics in oncology, immunology, and various other disease areas.

Interleukin-32 (IL-32): A Pro-inflammatory Cytokine with Apoptotic Functions

Interleukin-32 (IL-32) is a cytokine that plays a significant role in inflammatory processes and has been shown to induce apoptosis in various cell types. Its apoptotic signaling is multifaceted and involves distinct molecular pathways.

Identified Targets and Binding Proteins

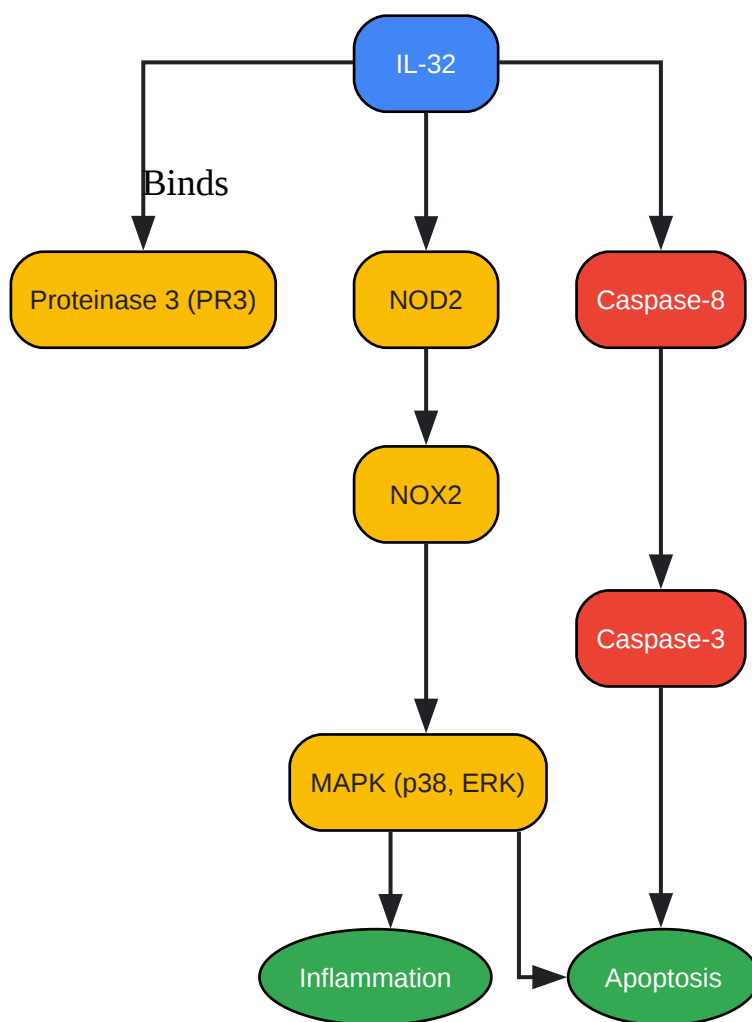
The primary identified binding partner for IL-32 is Proteinase 3 (PR3), a serine protease found in neutrophils. This interaction is crucial for mediating some of IL-32's downstream effects.

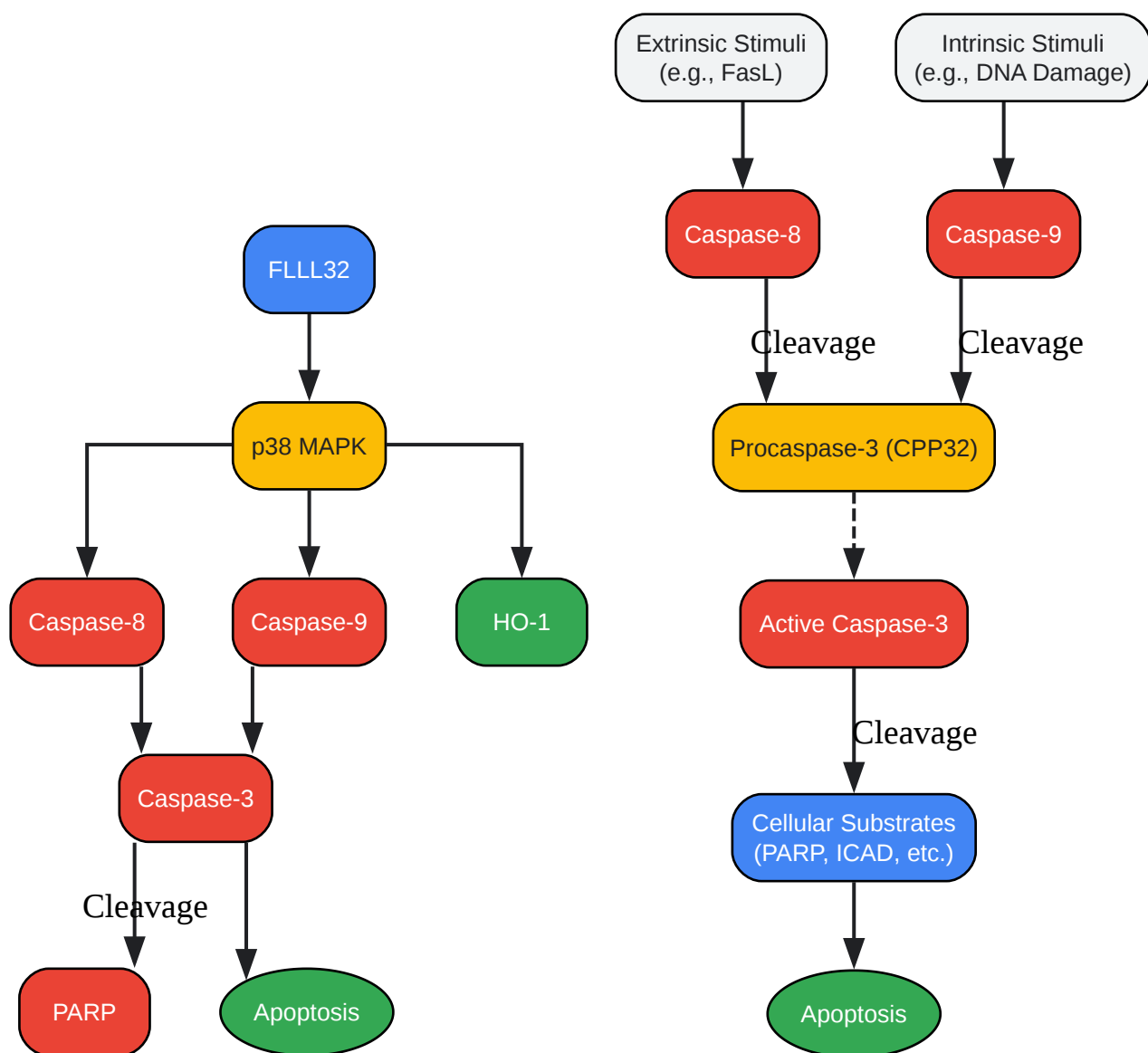
Binding Partner	Cellular Location	Affinity (Kd)	Method of Identification
Proteinase 3 (PR3)	Neutrophil granules, soluble, membrane-bound	~1.2 - 2.65 nM	Ligand (IL-32 α) affinity chromatography followed by mass spectrometry and N-terminal microsequencing[1]

Signaling Pathways

IL-32 is known to induce apoptosis through several signaling cascades, primarily involving caspase activation and MAPK pathways.

- **Caspase-Dependent Apoptosis:** Certain isoforms of IL-32, such as IL-32 γ and IL-32 β , can trigger apoptosis through the activation of initiator caspase-8 and executioner caspase-3[2]. In the context of Mycobacterium tuberculosis infection, IL-32 γ -mediated apoptosis also involves caspase-1 and cathepsins[3].
- **NOD2/NOX2/MAPK Signaling Pathway:** In cardiomyocytes subjected to hypoxia/reoxygenation, IL-32 contributes to oxidative stress, inflammation, and apoptosis via the NOD2/NOX2/MAPK signaling pathway[4].





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